

Application of MIL-125(Ti) in Selective Gas Separation: Application Notes and Protocols

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Compound of Interest

Compound Name: MIL-125(Ti)

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This document provides a comprehensive overview of the application of the metal-organic framework (MOF) **MIL-125(Ti)** and its amine-functionalized derivative, **NH₂-MIL-125(Ti)**, in the selective separation of gases, with a particular focus on CO₂ capture. These materials show significant promise in applications such as natural gas purification and flue gas treatment. This guide offers detailed experimental protocols, quantitative performance data, and visual workflows to facilitate research and development in this area.

Introduction to MIL-125(Ti) and NH₂-MIL-125(Ti)

MIL-125(Ti) is a titanium-based metal-organic framework known for its high surface area, tunable pore structure, and excellent thermal and chemical stability. It is composed of titanium oxo clusters interconnected by terephthalate organic linkers. The introduction of amine functional groups (-NH₂) onto the organic linker to form **NH₂-MIL-125(Ti)** significantly enhances its affinity for acidic gases like CO₂. This is attributed to the Lewis acid-base interactions between the amine groups and CO₂ molecules, making **NH₂-MIL-125(Ti)** a particularly effective adsorbent for CO₂ capture.

These MOFs can be utilized for gas separation in two primary forms: as a selective adsorbent in powder form for pressure swing adsorption processes, or as a filler material in mixed matrix membranes (MMMs) to enhance the separation performance of polymeric membranes.

Quantitative Gas Separation Performance

The performance of **MIL-125(Ti)** and its derivatives in gas separation is evaluated based on their adsorption capacity, selectivity, and, in the case of MMMs, their permeability.

Adsorption Properties of Pure MOF Powders

The intrinsic ability of **MIL-125(Ti)** and **NH₂-MIL-125(Ti)** to selectively adsorb CO₂ over other gases like CH₄ and N₂ is a key indicator of their potential. The data below summarizes the CO₂ adsorption capacities.

Material	Gas	Temperature (K)	Pressure (bar)	Adsorption Capacity (mmol/g)
MIL-125(Ti)	CO ₂	273	1	~4.0
MIL-125(Ti)	CO ₂	298	1	~2.8
NH ₂ -MIL-125(Ti)	CO ₂	273	1	~10.76
NH ₂ -MIL-125(Ti)	CO ₂	298	1	~8.9

Note: The data is compiled from various sources and experimental conditions may vary slightly.

Performance of Mixed Matrix Membranes (MMMs)

Incorporating **NH₂-MIL-125(Ti)** into polymer matrices, such as Polysulfone (PSf), can significantly improve the permeability and selectivity of the resulting MMMs for CO₂/CH₄ separation.

Membrane Composition	CO ₂ Permeability (Barrer)	CO ₂ /CH ₄ Selectivity
Pristine PSf	6.1	8.7
PSf / 5 wt% NH ₂ -MIL-125(Ti)	10.7	11.9
PSf / 10 wt% NH ₂ -MIL-125(Ti)	14.2	16.2
PSf / 15 wt% NH ₂ -MIL-125(Ti)	19.17	31.95
PSf / 20 wt% NH ₂ -MIL-125(Ti)	- (performance decline due to agglomeration)	-

A notable advantage of these MMMs is their enhanced resistance to CO₂-induced plasticization. The PSf/NH₂-**MIL-125(Ti)**-15% membrane maintains stable performance up to a pressure of 14 bar, a significant improvement over the pristine PSf membrane which shows plasticization at 4 bar^{[1][2][3]}.

Experimental Protocols

This section provides detailed protocols for the synthesis of NH₂-**MIL-125(Ti)** and the fabrication of PSf/NH₂-**MIL-125(Ti)** mixed matrix membranes.

Protocol for the Synthesis of NH₂-MIL-125(Ti)

This protocol describes a solvothermal method for the synthesis of NH₂-**MIL-125(Ti)**.

Materials:

- Titanium isopropoxide (Ti(O-*i*Pr)₄)
- 2-aminoterephthalic acid (H₂BDC-NH₂)
- N,N-Dimethylformamide (DMF)
- Methanol (MeOH)

Procedure:

- In a beaker, dissolve 0.53 g of 2-aminoterephthalic acid in a mixture of 30 mL of DMF and 30 mL of methanol.
- Stir the mixture until the ligand is fully dissolved.
- In a separate vial, add 1.2 mL of titanium isopropoxide to 10 mL of the DMF/methanol mixture (1:1 v/v).
- Slowly add the titanium precursor solution to the ligand solution under vigorous stirring.
- Transfer the resulting mixture to a Teflon-lined stainless-steel autoclave.
- Heat the autoclave at 150 °C for 72 hours.
- After cooling to room temperature, collect the yellow solid product by centrifugation.
- Wash the product with DMF and then with methanol to remove unreacted precursors.
- Dry the final product under vacuum at 150 °C overnight.

Protocol for the Fabrication of PSf/NH₂-MIL-125(Ti) Mixed Matrix Membranes

This protocol details the solution casting method for preparing MMMs.

Materials:

- Polysulfone (PSf) pellets
- NH₂-**MIL-125(Ti)** powder (synthesized as per Protocol 3.1)
- N,N-Dimethylformamide (DMF)

Procedure:

- Dry the PSf pellets and NH₂-**MIL-125(Ti)** powder in a vacuum oven at 120 °C for 24 hours to remove any moisture.

- Prepare a 15 wt% solution of PSf in DMF by dissolving the PSf pellets in DMF with continuous stirring for 24 hours at room temperature.
- In a separate vial, disperse the desired amount of NH₂-**MIL-125(Ti)** (e.g., 15 wt% relative to the polymer weight) in a small amount of DMF and sonicate for 30 minutes to ensure a uniform dispersion.
- Add the NH₂-**MIL-125(Ti)** dispersion to the PSf solution and stir the mixture for at least 2 hours.
- Further sonicate the final mixture for 30 minutes to break up any agglomerates.
- Allow the solution to degas by letting it stand for a few hours.
- Cast the bubble-free solution onto a clean, flat glass plate using a casting knife.
- Dry the cast film in a vacuum oven at 80 °C for 24 hours to slowly evaporate the solvent.
- Peel the resulting membrane from the glass plate for characterization and gas permeation testing.

Protocol for Gas Permeation Measurements

This protocol outlines the constant-volume, variable-pressure method for testing the gas separation performance of the fabricated membranes.

Apparatus:

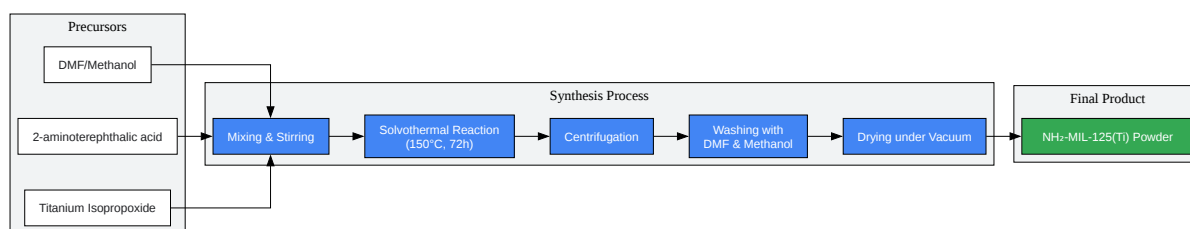
- Gas permeation cell
- Pressure transducers
- Vacuum pump
- Mass flow controllers
- Gas cylinders (CO₂, CH₄)

Procedure:

- Mount the membrane in the gas permeation cell, ensuring a good seal.
- Evacuate the entire system, including the feed and permeate sides, using the vacuum pump.
- Introduce the feed gas (e.g., pure CO₂) to the upstream side of the membrane at a specific pressure (e.g., 2 bar).
- Monitor the pressure increase on the permeate side over time using a pressure transducer.
- The permeability (P) can be calculated using the following equation: $P = (V * L) / (A * R * T * (p_2 - p_1)) * (dp/dt)$ where V is the permeate volume, L is the membrane thickness, A is the effective membrane area, R is the ideal gas constant, T is the absolute temperature, (p₂ - p₁) is the pressure difference across the membrane, and (dp/dt) is the rate of pressure increase on the permeate side.
- Repeat the measurement for the other gas (e.g., CH₄).
- The ideal selectivity (α) for CO₂ over CH₄ is calculated as the ratio of their permeabilities: $\alpha = P(\text{CO}_2) / P(\text{CH}_4)$

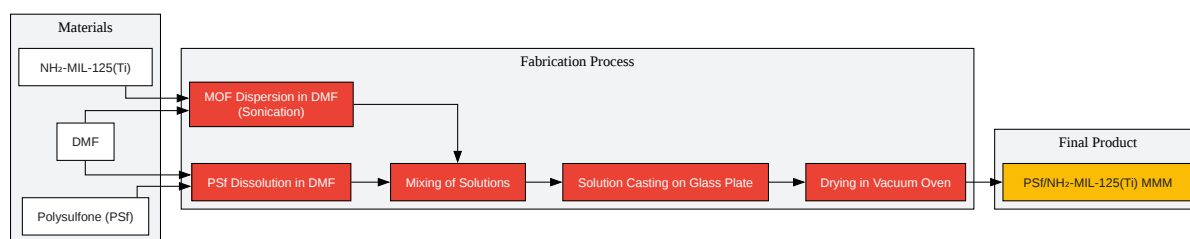
Visualizing the Workflow

The following diagrams illustrate the key experimental processes.



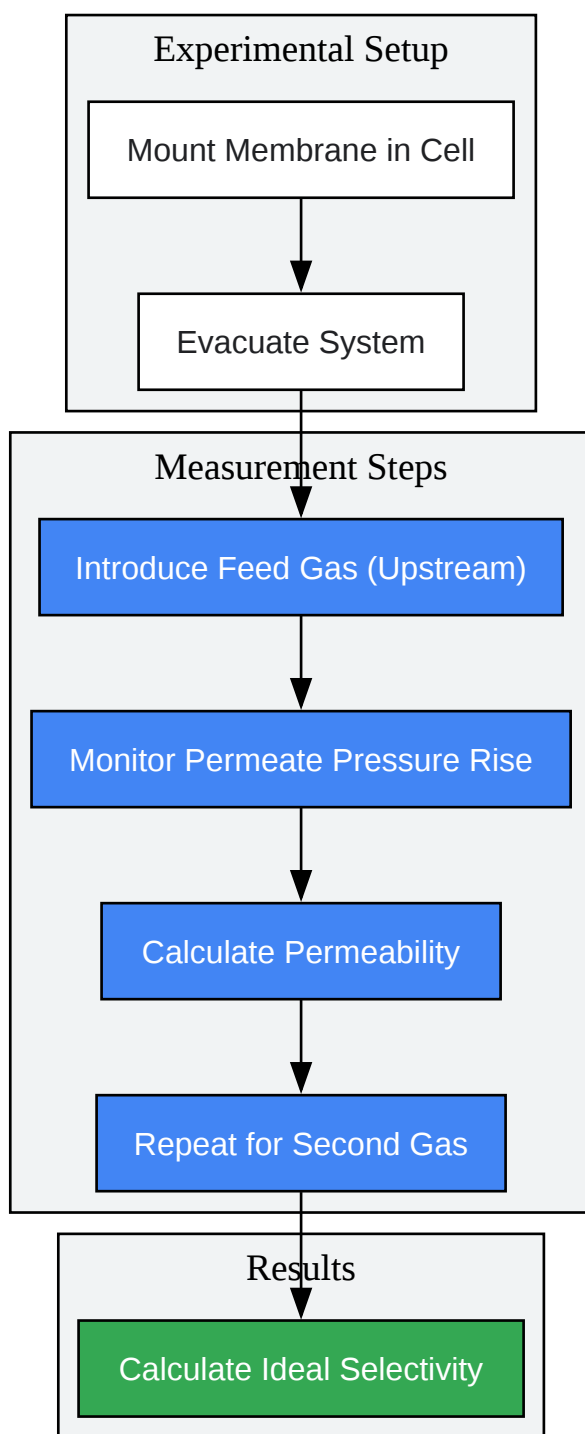
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Caption: Workflow for the synthesis of NH₂-MIL-125(Ti).



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Caption: Workflow for the fabrication of mixed matrix membranes.



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Caption: Workflow for gas permeation measurements.

Conclusion

MIL-125(Ti) and particularly its amine-functionalized form, **NH₂-MIL-125(Ti)**, are highly promising materials for selective gas separation applications. When incorporated into mixed matrix membranes, they can lead to significant enhancements in both CO₂ permeability and CO₂/CH₄ selectivity, along with improved resistance to plasticization. The protocols and data presented in this document provide a solid foundation for researchers and scientists to explore and develop advanced materials and technologies for efficient gas separations.

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